

Personal protective equipment for handling Psoralen-c 2 cep

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Compound of Interest

Compound Name: Psoralen-c 2 cep

Cat. No.: B15344156

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Essential Safety and Handling Guide for Psoralen-c 2 cep

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Psoralen-c 2 cep**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical and Physical Properties

A summary of the known quantitative data for **Psoralen-c 2 cep** is provided below. This information is critical for understanding the compound's characteristics and for conducting a thorough risk assessment.

Property	Value
Molecular Formula	C ₂₆ H ₃₅ N ₂ O ₆ P[1][2]
Molecular Weight	502.54 g/mol [1][2]
Appearance	Solid[1]
Solubility	Soluble in DMSO[1]
Storage Temperature	-20°C[1]

Note: For many physical properties, such as melting point, boiling point, and odor, data is not available.[\[1\]](#)

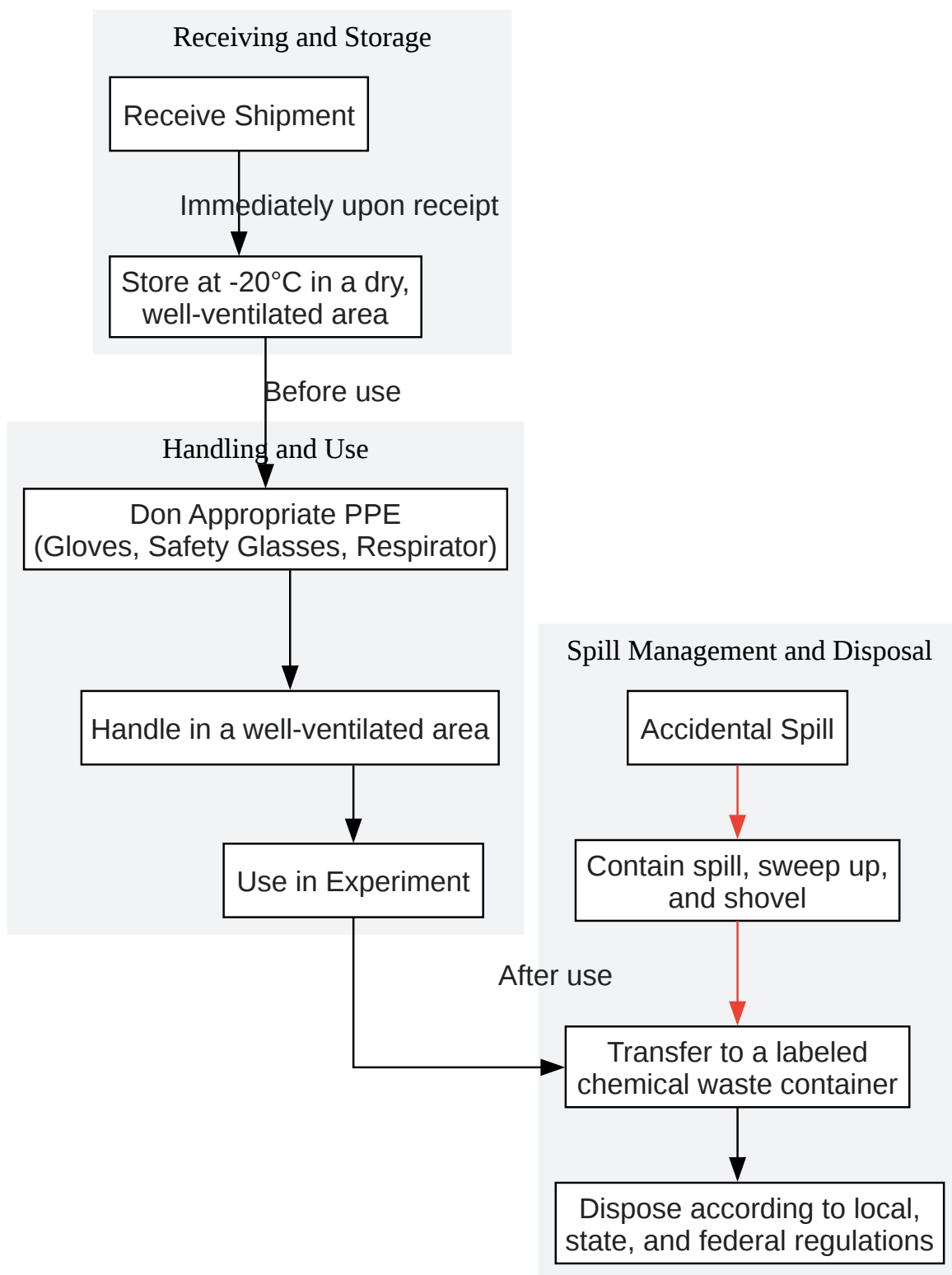
Personal Protective Equipment (PPE)

When handling **Psoralen-c 2 cep**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following PPE should be used:

- Eye and Face Protection: Safety glasses are required to protect against splashes or dust.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves are essential to prevent skin contact.[\[1\]](#)
- Respiratory Protection: A NIOSH-approved respirator should be used as conditions warrant, particularly when there is a risk of inhaling dust.[\[1\]](#)
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.

Handling and Storage Workflow

Proper handling and storage are crucial for maintaining the integrity of **Psoralen-c 2 cep** and ensuring a safe laboratory environment. The following workflow outlines the key steps from receiving the compound to its final disposal.



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Workflow for Handling **Psoralen-c 2 cep**

Emergency Procedures

In the event of exposure or a spill, the following first aid and emergency measures should be taken immediately:

First Aid Measures^[1]

- If Inhaled: Move the person to fresh air. If they feel unwell, call a POISON CENTER or a doctor.
- In Case of Skin Contact: Wash the affected area with soap and water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing. If eye irritation persists, seek medical advice.
- If Swallowed: Rinse the mouth with water. Never give anything by mouth to an unconscious person and consult a physician.

Accidental Release Measures^[1]

- Personal Precautions: Avoid breathing dust and ensure adequate ventilation. Wear appropriate PPE, including a NIOSH-approved self-contained breathing apparatus if necessary, safety goggles, and chemical-resistant gloves.
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleaning: Contain the spill, then sweep up and shovel the material. Transfer the collected material to a suitable chemical waste container for disposal in accordance with local regulations.

Disposal Plan

All waste containing **Psoralen-c 2 cep** must be handled as chemical waste.^[1]

- Contaminated Materials: Used gloves, weighing papers, and other contaminated disposable materials should be placed in a designated and labeled chemical waste container.

- **Unused Product:** Any unused **Psoralen-c 2 cep** should be disposed of in its original container or a suitable, labeled waste container.
- **Disposal:** All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance on chemical waste disposal.

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References

- 1. biosearchtech.a.bigcontent.io [biosearchtech.a.bigcontent.io]
- 2. chembk.com [chembk.com]
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